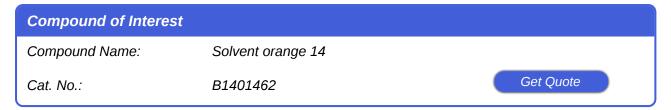


Application of Solvent Orange 14 in Polish Manufacturing: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Orange 14, a diazo-based organic dye, is utilized as a colorant in the manufacturing of various solvent-based polishes, including those for shoes and floors.[1] Its solubility in organic solvents and waxes, coupled with its insolubility in water, makes it a suitable candidate for coloring non-polar formulations.[1][2][3][4] This document provides detailed application notes and experimental protocols for the incorporation and evaluation of **Solvent Orange 14** in polish manufacturing.

Chemical Properties of Solvent Orange 14

A summary of the key chemical and physical properties of **Solvent Orange 14** is presented in Table 1.



Property	Value	Reference
Chemical Name	1-(phenylazo)-2- naphthylamine	
C.I. Name	Solvent Orange 14	
CAS Number	6368-70-3	_
Molecular Formula	C22H17N5	_
Molecular Weight	351.40 g/mol	_
Appearance	Dark red to orange powder	_
Solubility	Insoluble in water; Soluble in ethanol, acetone, benzene, toluene, xylene, and oils.	_
Melting Point	Approx. 120–130°C	_

Application in Polish Formulations

Solvent Orange 14 imparts a stable and vibrant orange to reddish-brown hue to wax and solvent-based polishes. The dye is typically incorporated into the molten wax or dissolved in the solvent phase during the manufacturing process. The concentration of **Solvent Orange 14** in the final polish formulation can be adjusted to achieve the desired color intensity.

Recommended Concentration Range

The typical concentration of azo dyes, including **Solvent Orange 14**, in polish formulations ranges from 0.5% to 3.0% by weight.

Formulation Type	Recommended Dye Concentration (% w/w)	Reference
Solvent-Based Polish	0.5 - 1.0	
Wax-Based Polish	2.0 - 3.0	_



Experimental Protocols

The following sections detail the protocols for preparing a solvent-based polish containing **Solvent Orange 14** and for evaluating its key performance characteristics.

Protocol 1: Formulation of a Solvent-Based Polish

This protocol describes the preparation of a 100g batch of a simple solvent-based orange polish.

Materials:

Synthetic Wax Ester: 10.0 g

• Paraffin Wax: 15.0 g

· White Spirit (Mineral Spirits): 74.0 g

Solvent Orange 14: 1.0 g

- Heating mantle with magnetic stirrer
- Beaker (250 mL)
- Thermometer
- Balance

Procedure:

- Weigh and add the synthetic wax ester and paraffin wax to the 250 mL beaker.
- Gently heat the waxes on the heating mantle to 80-90°C with continuous stirring until a homogenous molten mixture is obtained.
- In a separate container, weigh the white spirit and Solvent Orange 14.
- Slowly and carefully add the white spirit/dye mixture to the molten wax with vigorous stirring.
 Caution: White spirit is flammable; ensure proper ventilation and avoid open flames.



- Maintain the temperature at 80-85°C and continue stirring for 15-20 minutes until the dye is completely dissolved and the mixture is uniform.
- Remove the beaker from the heat and allow it to cool to room temperature with gentle stirring to prevent phase separation.
- Pour the still-liquid polish into appropriate containers and allow it to solidify completely.

Protocol 2: Evaluation of Gloss

This protocol outlines the procedure for measuring the gloss of the prepared polish on a standardized surface.

Materials:

- Prepared polish
- Standardized black glass or smooth leather substrate
- Gloss meter with 60° geometry
- Polishing cloth (soft, lint-free)
- Applicator

Procedure:

- Apply a thin, even layer of the polish to the substrate using the applicator.
- Allow the polish to dry for the time specified in the product's instructions (e.g., 10 minutes).
- Buff the polished surface with the polishing cloth using consistent pressure and motion until a uniform shine is achieved.
- Calibrate the gloss meter according to the manufacturer's instructions using the supplied calibration standard.
- Take at least five gloss readings from different areas of the polished surface.



- Record the gloss values in Gloss Units (GU).
- Calculate the average and standard deviation of the gloss readings.

Protocol 3: Evaluation of Color Stability (Light Fastness)

This protocol provides a method for assessing the resistance of the polish color to fading upon exposure to light.

Materials:

- Polished substrates from Protocol 2
- Xenon arc lamp chamber (or a location with consistent, direct sunlight)
- Opaque cover
- Spectrophotometer or colorimeter
- Grey Scale for Color Change (ISO 105-A02)

Procedure:

- Measure the initial color of the polished substrates using a spectrophotometer, recording the CIELAB values (L, a, b*).
- Cover half of each polished substrate with the opaque cover.
- Place the substrates in the xenon arc lamp chamber for a specified duration (e.g., 24, 48, or 72 hours) or expose them to direct sunlight for an extended period (e.g., 7 days).
- After the exposure period, remove the substrates and the opaque covers.
- Visually assess the color change between the exposed and unexposed areas of each substrate using the Grey Scale for Color Change. A rating of 5 indicates no change, while a rating of 1 indicates a significant change.
- For a quantitative assessment, measure the CIELAB values of both the exposed and unexposed areas using the spectrophotometer.



• Calculate the color difference (ΔE) using the following formula: $\Delta E = \sqrt{(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2}$ A higher ΔE value indicates a greater color change.

Visualizations Experimental Workflow for Polish Formulation and Testing

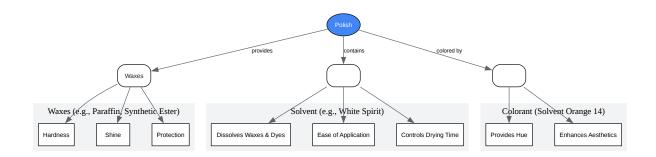


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Caption: Workflow for the formulation and performance testing of a solvent-based polish.

Logical Relationship of Polish Components





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Caption: Interrelationship of the primary components in a solvent-based polish.

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